

# Introduction: A Profile of 1-Chloro-4-(methoxymethyl)benzene

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## Compound of Interest

Compound Name: 1-Chloro-4-(methoxymethyl)benzene

Cat. No.: B1589812

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**1-Chloro-4-(methoxymethyl)benzene** (CAS No. 1195-44-4) is a substituted aromatic compound with the molecular formula  $C_8H_9ClO$ .<sup>[1][2]</sup> As an analogue of benzyl chloride, it serves as a valuable intermediate in organic synthesis, particularly in the development of pharmaceutical and agrochemical products. Its structure, featuring a reactive chloromethyl group, imparts significant synthetic utility. However, this reactivity is also the source of its potential hazards.

The presence of the benzyl chloride moiety suggests that the compound is likely an alkylating agent. Such agents can react with biological nucleophiles, including DNA, which is the underlying mechanism for the toxicity and mutagenicity observed in many related compounds.<sup>[3]</sup> Therefore, a comprehensive understanding and rigorous application of safety protocols are not merely best practices but essential prerequisites for handling this chemical in a research and development setting. This guide provides an in-depth analysis of its hazard profile, risk mitigation strategies, and emergency response protocols, grounded in established safety science for halogenated aromatic compounds.<sup>[4]</sup>

## Section 1: Hazard Identification and Classification

While a specific, universally adopted GHS classification for **1-Chloro-4-(methoxymethyl)benzene** is not consistently published across all databases, its structural similarity to other substituted benzyl chlorides, such as 4-Methoxybenzyl chloride (CAS 824-94-2), allows for a scientifically grounded, inferred hazard profile.<sup>[5][6]</sup> Benzyl chloride and its

derivatives are known irritants and are treated with significant caution due to potential long-term health effects.<sup>[7]</sup><sup>[8]</sup>

Based on data for closely related analogues and general principles for this chemical class, the following GHS classification should be conservatively assumed:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage. <sup>[6]</sup>
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage. <sup>[6]</sup>
Acute Toxicity (Oral, Dermal, Inhalation)	Category 4 (Assumed)	H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled. <sup>[9]</sup>
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation. <sup>[9]</sup> <sup>[10]</sup>

#### GHS Label Elements:

- Pictograms:
  - GHS05 (Corrosion)
  - GHS07 (Exclamation Mark)
- Signal Word: Danger<sup>[6]</sup>
- Precautionary Statements (Selected):
  - Prevention: P260 (Do not breathe dust/fumes/gas/mist/vapours/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P264 (Wash skin thoroughly after handling).<sup>[6]</sup><sup>[11]</sup>
  - Response: P301+P330+P331 (IF SWALLOWED: Rinse mouth. Do NOT induce vomiting), P303+P361+P353 (IF ON SKIN (or hair): Take off immediately all contaminated clothing).

Rinse skin with water/shower), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P310 (Immediately call a POISON CENTER/doctor).[6]

- Storage: P405 (Store locked up).[6]
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).[12]

## Section 2: Toxicological Profile and Mechanistic Insights

The primary toxicological concern with **1-Chloro-4-(methoxymethyl)benzene** stems from its classification as a substituted benzyl chloride. Benzyl chlorides are known alkylating agents, capable of forming covalent bonds with nucleophilic groups in biological macromolecules.

- **Corrosivity and Irritation:** The immediate hazard is severe irritation and potential chemical burns upon contact with skin, eyes, and the respiratory tract.[5][8] This is a direct result of the compound's reactivity, likely leading to localized cell death and inflammation. The lachrymatory (tear-inducing) properties common to benzyl halides should also be anticipated.[6]
- **Systemic Toxicity:** While specific LD50 data for this compound is not readily available, related compounds are known to be harmful if absorbed.[9] Systemic effects after significant exposure could involve central nervous system depression.[7]
- **Long-Term Effects (Mutagenicity/Carcinogenicity):** This is the most significant area of concern for drug development professionals. Benzyl chloride itself is studied for carcinogenicity, and its derivatives are known to be mutagenic in various test systems.[3][13] The mechanism involves the aralkylation of DNA bases, which can lead to base-pair mutations.[3] Although this specific molecule has not been exhaustively tested, its structural alert for reactivity with DNA means it must be handled as a potential mutagen and/or carcinogen.

## Section 3: Physicochemical Properties for Risk Assessment

A clear understanding of the chemical's physical properties is fundamental to designing safe experimental and storage protocols.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>9</sub> ClO	[1][2]
Molecular Weight	156.61 g/mol	[1][2]
Appearance	Light yellow to yellow liquid	[2]
Boiling Point	117 - 118 °C (for isomer)	[6]
Flash Point	109 °C (for isomer)	[6]
Storage Temperature	Room Temperature, sealed in dry conditions	[2]
Incompatible Materials	Strong oxidizing agents, strong bases, amines, alcohols.	[9][10][14]
Hazardous Decomposition Products	Upon combustion, may produce carbon oxides (CO, CO <sub>2</sub> ) and hydrogen chloride gas.	[9][12]

## Section 4: Standard Operating Procedure for Safe Handling

Adherence to a strict, self-validating protocol is the cornerstone of safety. The following workflow is mandatory for all operations involving **1-Chloro-4-(methoxymethyl)benzene**.

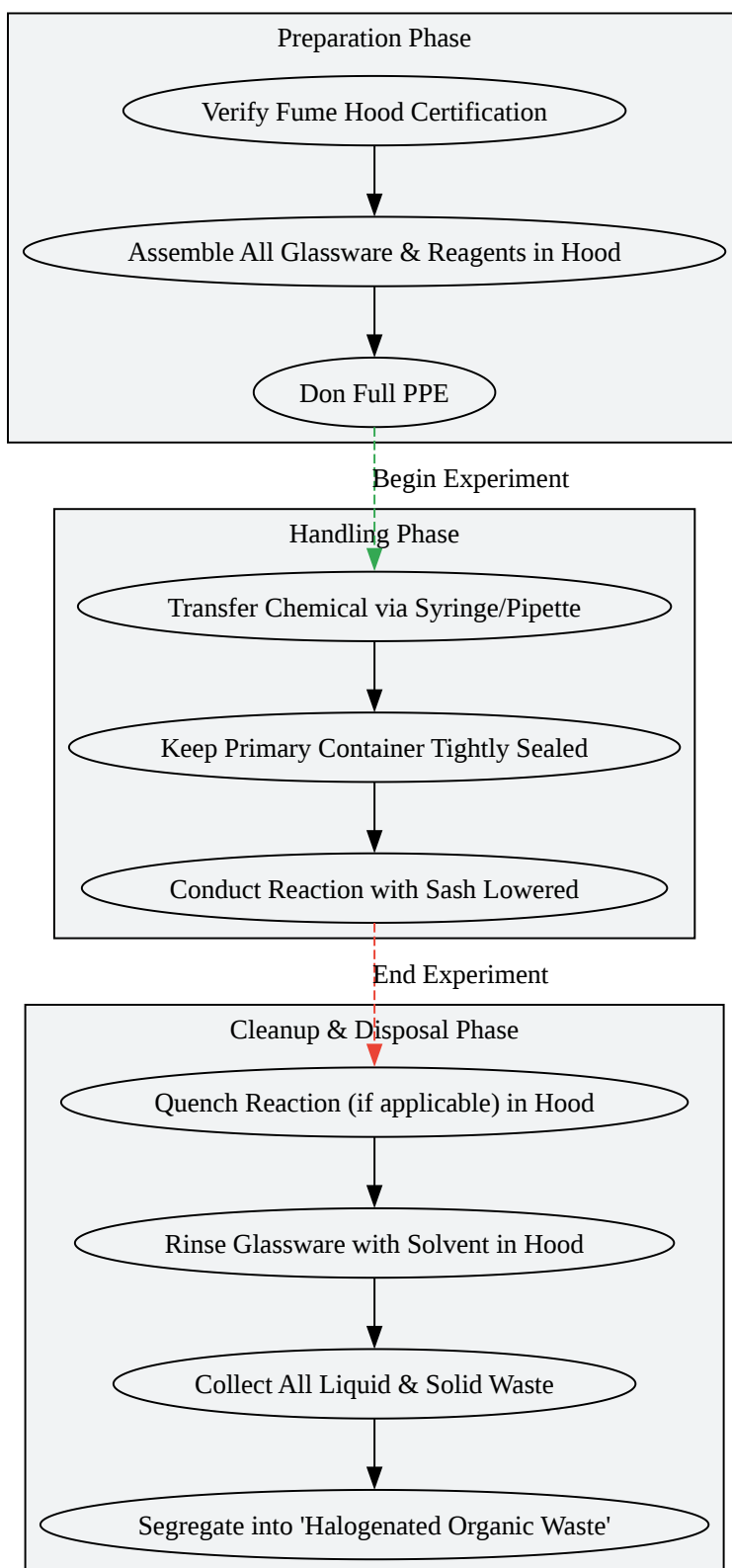
### Engineering Controls & Personal Protective Equipment (PPE)

The primary engineering control is the mandatory use of a certified chemical fume hood.[4][15] All manipulations must occur within the hood with the sash at the lowest practical position.

- Eye/Face Protection: Chemical safety goggles conforming to EN166 or NIOSH standards, used in conjunction with a full-face shield.[4][16]

- Skin Protection: A flame-resistant lab coat and closed-toe shoes are required.<sup>[17]</sup> Chemical-resistant gloves (e.g., Nitrile rubber, minimum thickness 0.4 mm) must be worn. Always check the manufacturer's glove selection guide for breakthrough times with chlorinated aromatic compounds. Dispose of contaminated gloves immediately.<sup>[4][18]</sup>
- Respiratory Protection: If there is any risk of exposure outside of a functioning fume hood (e.g., major spill), a NIOSH-approved respirator with an organic vapor cartridge is necessary.<sup>[9][14]</sup>

## Experimental Workflow



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Caption: Workflow for Safe Handling of **1-Chloro-4-(methoxymethyl)benzene**.

- Preparation:
  - Verify that the chemical fume hood has a current certification and is functioning correctly.
  - Assemble all necessary equipment (glassware, stir plates, reagents) inside the fume hood to minimize traffic in and out of the workspace.<sup>[4]</sup>
  - Don all required PPE before opening the chemical container.
- Handling:
  - Carefully transfer the required amount of the chemical using appropriate tools like a glass syringe or pipette to minimize drips and aerosol generation.
  - Always keep the primary chemical container sealed when not in active use.
  - Perform all subsequent steps of the experiment within the contained space of the hood.
- Cleanup and Disposal:
  - Upon completion, safely quench the reaction mixture if necessary, still within the fume hood.
  - Rinse all contaminated glassware with a suitable solvent (e.g., acetone). This rinsate must be treated as hazardous waste.<sup>[4]</sup>
  - Collect all liquid waste, including the rinsate, in a designated, clearly labeled "Halogenated Organic Waste" container.<sup>[15]</sup> Do not mix with non-halogenated waste.
  - Dispose of contaminated solid waste (gloves, pipette tips, paper towels) in a separate, sealed hazardous waste bag.

## Section 5: Emergency Response Protocols

Rapid and correct response to an emergency can significantly mitigate harm.

### First Aid Measures

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention.[\[5\]](#)[\[6\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin area with copious amounts of water for at least 20 minutes. Seek immediate medical attention.[\[5\]](#)[\[14\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 20 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention, preferably from an ophthalmologist.[\[5\]](#)[\[12\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth thoroughly with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[6\]](#)

## Spill and Fire Response

Caption: Decision Tree for Spill Response.

- Minor Spill (Contained within a fume hood):
  - Alert others in the immediate area.
  - Ensure your PPE is not compromised.
  - Cover the spill with a non-combustible absorbent material such as dry lime, sand, or soda ash.[\[14\]](#)
  - Carefully scoop the material into a designated, sealed container for hazardous waste disposal.
  - Decontaminate the spill area with soap and water, collecting the cleaning materials as hazardous waste.
- Major Spill (Outside of a fume hood or large volume):
  - Evacuate the laboratory immediately.

- Alert your institution's Environmental Health & Safety (EHS) office and emergency services.
- Prevent entry into the affected area.
- Fire:
  - For small fires, use a dry chemical, carbon dioxide, or alcohol-resistant foam extinguisher. [\[5\]](#)
  - Do not use a direct water jet, as it may spread the material. A water spray can be used to cool containers. [\[12\]](#)
  - Firefighters must wear self-contained breathing apparatus (SCBA) due to the risk of inhaling toxic fumes like hydrogen chloride. [\[12\]](#)

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